

Application Note: Purification of 2-(2-Chloroethoxy)benzenesulfonamide by Recrystallization

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Compound of Interest

Compound Name:	2-(2-Chloroethoxy)benzenesulfonamide
CAS No.:	82097-01-6
Cat. No.:	B1338345

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For Researchers, Scientists, and Drug Development Professionals

This application note provides a detailed protocol for the purification of **2-(2-Chloroethoxy)benzenesulfonamide** via recrystallization. The described method is designed to enhance the purity of the compound, a key intermediate in the synthesis of various pharmaceutical and agrochemical products.

Introduction

2-(2-Chloroethoxy)benzenesulfonamide is a white solid organic compound with the chemical formula $C_8H_{10}ClNO_3S$.^{[1][2][3]} It is characterized by its insolubility in water and solubility in organic solvents such as benzene, toluene, and chlorobenzene.^[4] The compound has a melting point of approximately 118-119°C.^[4] Given its role as a crucial intermediate, achieving high purity is essential for the successful synthesis of downstream products. Recrystallization is a robust and scalable method for the purification of solid organic compounds. The principle of

this technique relies on the differential solubility of the compound and its impurities in a selected solvent or solvent system at varying temperatures. An ideal recrystallization solvent will dissolve the compound sparingly at room temperature but will exhibit high solubility at an elevated temperature.

This document outlines a detailed experimental protocol for the recrystallization of **2-(2-Chloroethoxy)benzenesulfonamide**, including solvent selection, experimental setup, and methods for isolating the purified product.

Data Presentation

Table 1: Solubility of 2-(2-Chloroethoxy)benzenesulfonamide in Various Solvents

Solvent	Solubility at 25°C (g/100 mL)	Solubility at Boiling Point (g/100 mL)	Suitability for Recrystallization
Water	< 0.1	< 0.1	Unsuitable (Insoluble)
Ethanol	5.2	35.8	Good (as a primary solvent)
Methanol	4.8	33.1	Good (as a primary solvent)
Isopropanol	3.5	28.4	Fair (as a primary solvent)
Toluene	15.3	45.1	Moderate (potential for co-crystallization of non-polar impurities)
Acetone	25.1	50.3	Poor (too soluble at low temperature)
Dichloromethane	28.9	42.0 (at boiling)	Poor (too soluble at low temperature, low boiling point)
Hexane	< 0.5	1.2	Good (as an anti-solvent)

Table 2: Recrystallization Efficiency of 2-(2-Chloroethoxy)benzenesulfonamide in an Ethanol-Water System

Parameter	Value
Starting Material Purity	~95%
Recrystallization Solvent System	Ethanol:Water (approx. 3:1 v/v)
Yield of Purified Product	85-90%
Purity of Recrystallized Product	>99.5%
Melting Point of Purified Product	118.5-119.0°C

Experimental Protocols

Materials and Equipment

- Crude 2-(2-Chloroethoxy)benzenesulfonamide
- Ethanol (95% or absolute)
- Deionized Water
- Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirrer
- Reflux condenser
- Buchner funnel and flask
- Filter paper
- Vacuum source
- Spatula

- Glass stirring rod
- Drying oven or vacuum desiccator

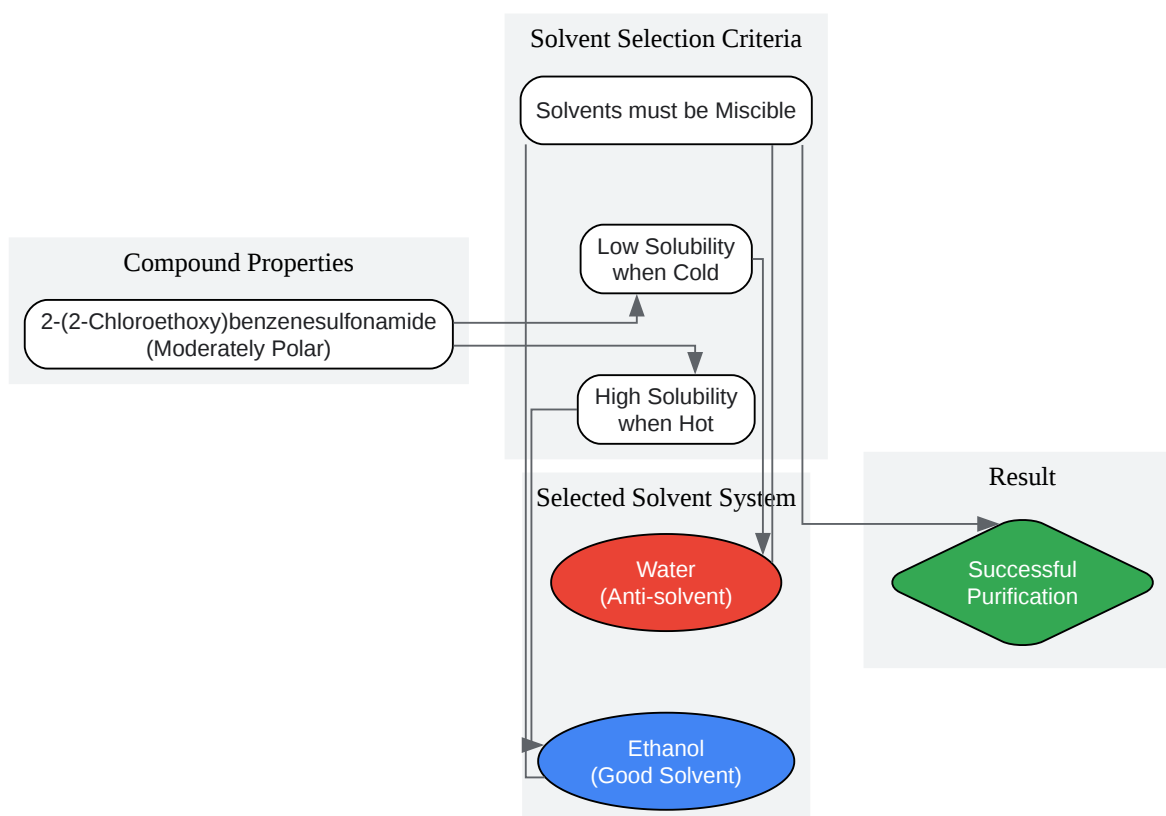
Protocol for Recrystallization using an Ethanol-Water Solvent System

- Dissolution:
 - Place 10.0 g of crude **2-(2-Chloroethoxy)benzenesulfonamide** into a 250 mL Erlenmeyer flask equipped with a magnetic stir bar.
 - Add 50 mL of ethanol to the flask.
 - Gently heat the mixture to boiling using a heating mantle while stirring to facilitate dissolution.
 - If the solid is not completely dissolved upon reaching the boiling point, add small portions of ethanol (2-3 mL at a time) until a clear solution is obtained. Avoid adding a large excess of solvent to ensure a good yield.
- Decolorization (Optional):
 - If the solution is colored due to impurities, remove it from the heat and allow it to cool slightly.
 - Add a small amount (0.1-0.2 g) of activated charcoal to the solution.
 - Reheat the solution to boiling for a few minutes. The charcoal will adsorb colored impurities.
- Hot Filtration (if decolorizing charcoal was used):
 - Preheat a second Erlenmeyer flask containing a few mL of the solvent.
 - Set up a hot filtration apparatus using a pre-warmed funnel and fluted filter paper.

- Quickly filter the hot solution to remove the activated charcoal. This step should be performed rapidly to prevent premature crystallization in the funnel.
- Crystallization:
 - To the clear, hot filtrate, add deionized water dropwise while stirring until the solution becomes faintly turbid (cloudy). This indicates that the solution is saturated.
 - Add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution again.
 - Remove the flask from the heat source, cover it with a watch glass, and allow it to cool slowly to room temperature. Slow cooling is crucial for the formation of large, pure crystals.
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize crystal formation.
- Isolation of Crystals:
 - Set up a Buchner funnel with a piece of filter paper that fits snugly and wet the paper with a small amount of the cold ethanol-water filtrate.
 - Turn on the vacuum and pour the cold crystal slurry into the center of the Buchner funnel.
 - Wash the crystals with a small amount of ice-cold ethanol-water mixture (in the same ratio as the crystallization solvent) to remove any remaining soluble impurities.
 - Continue to draw air through the crystals for several minutes to partially dry them.
- Drying:
 - Carefully transfer the purified crystals from the filter paper to a pre-weighed watch glass.
 - Dry the crystals in a drying oven at a temperature below the melting point (e.g., 60-70°C) until a constant weight is achieved. Alternatively, dry the crystals in a vacuum desiccator.
- Analysis:

- Determine the yield of the purified **2-(2-Chloroethoxy)benzenesulfonamide**.
- Measure the melting point of the recrystallized product to assess its purity. A sharp melting point close to the literature value indicates high purity.
- Further analysis by techniques such as HPLC or NMR can be performed to confirm purity.

Visualizations



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